

Technical Support Center: 4,5-Dibromo-1H-1,2,3-triazole

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Compound of Interest

Compound Name: 4,5-Dibromo-1H-1,2,3-triazole

Cat. No.: B104779

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This technical support center provides essential information for researchers, scientists, and drug development professionals working with **4,5-Dibromo-1H-1,2,3-triazole**. Below you will find frequently asked questions and troubleshooting guides to assist in your experiments.

Properties and Specifications

The following table summarizes the key quantitative data and physical properties of **4,5-Dibromo-1H-1,2,3-triazole**.

Property	Value	Citations
Molecular Formula	C ₂ HBr ₂ N ₃	[1][2]
Molecular Weight	226.86 g/mol	[1][2][3]
Appearance	White to light yellow powder or crystal	[1]
Melting Point	190 °C (with decomposition)	[1]
Purity	≥ 98%	[1][2]

Frequently Asked Questions (FAQs)

Q1: What is **4,5-Dibromo-1H-1,2,3-triazole** and what are its primary applications?

A1: **4,5-Dibromo-1H-1,2,3-triazole** is a halogenated heterocyclic compound. It serves as a versatile building block in organic synthesis.^[1] Its primary applications are in agricultural chemistry as a potent fungicide, in pharmaceutical development for synthesizing biologically active compounds, and in material science for creating polymers with enhanced properties.^[1]^[4]

Q2: How should I properly store **4,5-Dibromo-1H-1,2,3-triazole**?

A2: To ensure stability, store the container tightly closed in a dry, cool, and well-ventilated place.^[5]^[6] It is recommended to store it at room temperature.^[1]

Q3: What are the main hazards associated with this compound?

A3: **4,5-Dibromo-1H-1,2,3-triazole** is classified as a substance that causes skin irritation (H315) and serious eye irritation (H319).^[3]^[5]^[6]

Q4: What personal protective equipment (PPE) is required when handling this chemical?

A4: When handling this compound, you must use the following PPE:

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.^[5]^[6]
- Skin Protection: Wear impervious, fire/flammable-resistant clothing and handle with gloves that have been inspected prior to use.^[5]^[6]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator.^[5]^[6]
- General Hygiene: Wash hands thoroughly after handling and change any contaminated clothing.^[5]^[7]

Q5: What are the first-aid procedures in case of accidental exposure?

A5: Follow these procedures for accidental exposure:

- If Inhaled: Move the person to fresh air. If breathing is difficult, provide oxygen.^[5]^[6]

- In Case of Skin Contact: Immediately take off contaminated clothing. Wash the affected area with soap and plenty of water.[5][6]
- In Case of Eye Contact: Rinse cautiously with water for at least 15 minutes.[5][6] If present, remove contact lenses and continue rinsing.[5][6]
- If Swallowed: Rinse the mouth with water. Do not induce vomiting.[5][6] In all cases of exposure, consult a doctor for further medical advice.[5][6]

Q6: What are the recommended extinguishing media for a fire involving this compound?

A6: Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish a fire.[5][6]

Firefighters should wear a self-contained breathing apparatus if necessary.[5][6]

Troubleshooting Guide

Problem 1: My reaction yield is significantly lower than expected.

- Possible Cause: The compound may have degraded due to improper storage. **4,5-Dibromo-1H-1,2,3-triazole** is stable, but prolonged exposure to moisture or light can affect its purity.[1]
- Solution: Ensure the compound has been stored in a tightly sealed container in a cool, dry, and dark place.[5][6] Consider using a freshly opened container for sensitive reactions. Verify the purity of your starting material via appropriate analytical methods.
- Possible Cause: In N-arylation reactions, the choice of base, solvent, and temperature is critical for achieving high regioselectivity and yield.[8]
- Solution: For reactions with electron-deficient aromatic halides, ensure you are using a suitable base like potassium carbonate in an appropriate solvent such as DMF.[8] Optimize reaction temperature and time. Ensure all glassware is dry and solvents are anhydrous, as moisture can interfere with the reaction.

Problem 2: The compound will not fully dissolve in the reaction solvent.

- Possible Cause: Solubility data for **4,5-Dibromo-1H-1,2,3-triazole** in various organic solvents is not widely published. The chosen solvent may not be appropriate.

- Solution: Perform small-scale solubility tests with a range of common laboratory solvents (e.g., DMF, DMSO, THF, Dichloromethane) to identify a suitable one for your reaction. Gentle warming may aid dissolution, but be cautious as the compound decomposes at its melting point of 190 °C.[1]

Problem 3: My purified product appears discolored or contains impurities.

- Possible Cause: The compound can decompose upon strong heating.[1] Aggressive heating during reaction or purification (like distillation) could lead to degradation products.
- Solution: Avoid excessive temperatures during your experimental workup and purification steps. Utilize purification techniques that do not require high heat, such as column chromatography at room temperature or recrystallization from a suitable solvent system identified through small-scale trials.

Experimental Protocols

Protocol: Regioselective N-2 Arylation of **4,5-Dibromo-1H-1,2,3-triazole**

This protocol is a representative procedure based on published methodologies for the N-2 arylation of **4,5-Dibromo-1H-1,2,3-triazole** with an electron-deficient aryl halide.[8]

Materials:

- **4,5-Dibromo-1H-1,2,3-triazole**
- Electron-deficient aryl halide (e.g., 4-fluoronitrobenzene)
- Potassium Carbonate (K_2CO_3), anhydrous
- N,N-Dimethylformamide (DMF), anhydrous
- Ethyl acetate
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate ($MgSO_4$)

- Round-bottom flask
- Magnetic stirrer and stir bar
- Condenser
- Nitrogen or Argon gas inlet
- Heating mantle with temperature control
- Separatory funnel
- Rotary evaporator

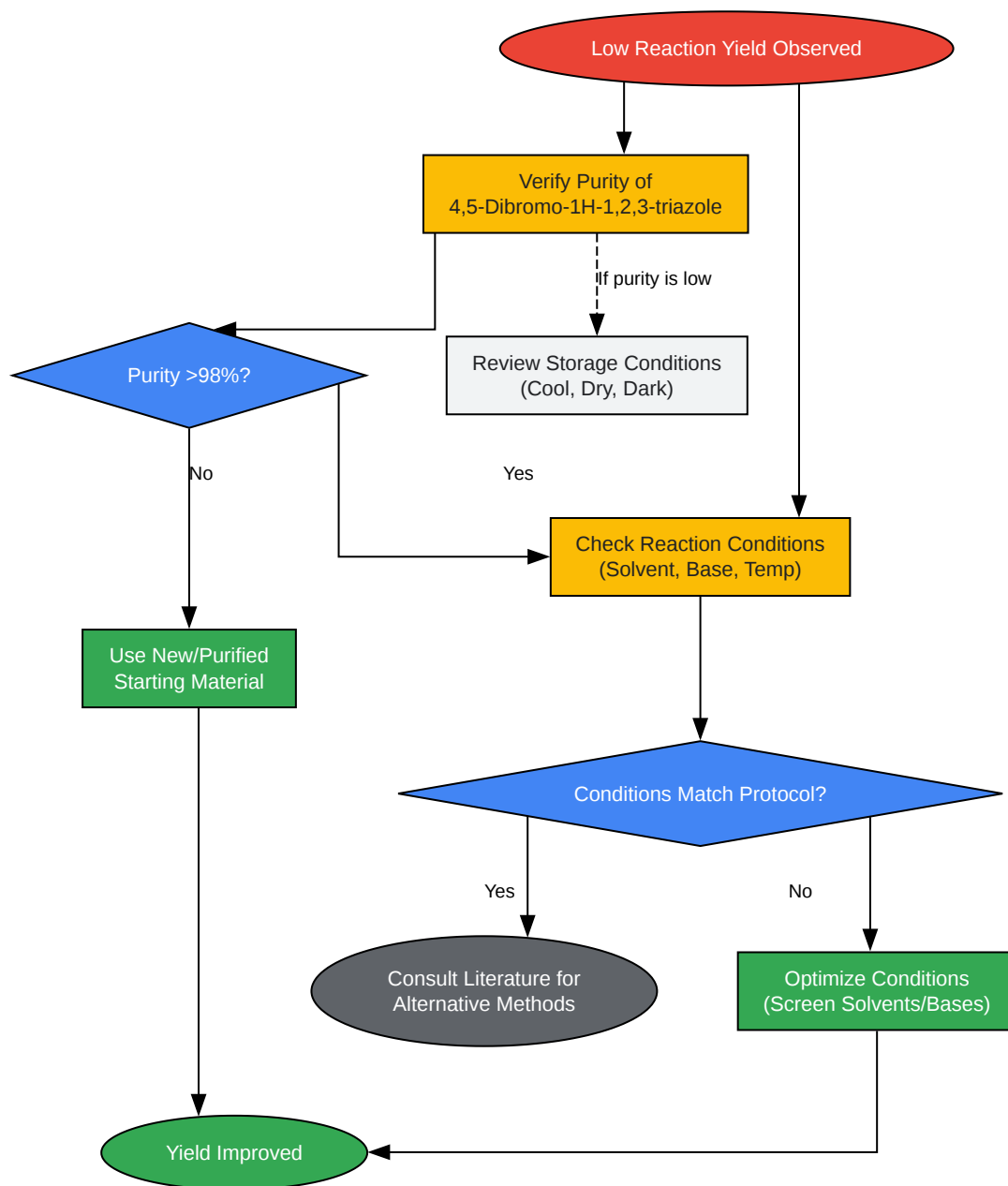
Procedure:

- Setup: To a dry round-bottom flask under an inert atmosphere (Nitrogen or Argon), add **4,5-Dibromo-1H-1,2,3-triazole** (1.0 eq), the electron-deficient aryl halide (1.1 eq), and anhydrous potassium carbonate (2.0 eq).
- Solvent Addition: Add anhydrous DMF to the flask to achieve a suitable concentration (e.g., 0.1-0.5 M).
- Reaction: Stir the mixture at an elevated temperature (e.g., 80-120 °C). Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Workup: Once the reaction is complete, cool the mixture to room temperature. Quench the reaction by adding deionized water.
- Extraction: Transfer the mixture to a separatory funnel and extract the product with ethyl acetate (3x volumes).
- Washing: Wash the combined organic layers with water and then with brine to remove residual DMF and salts.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate (MgSO_4), filter, and concentrate the solvent using a rotary evaporator.

- Purification: Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., hexane/ethyl acetate gradient) to obtain the pure 2-aryl-4,5-dibromo-1,2,3-triazole.

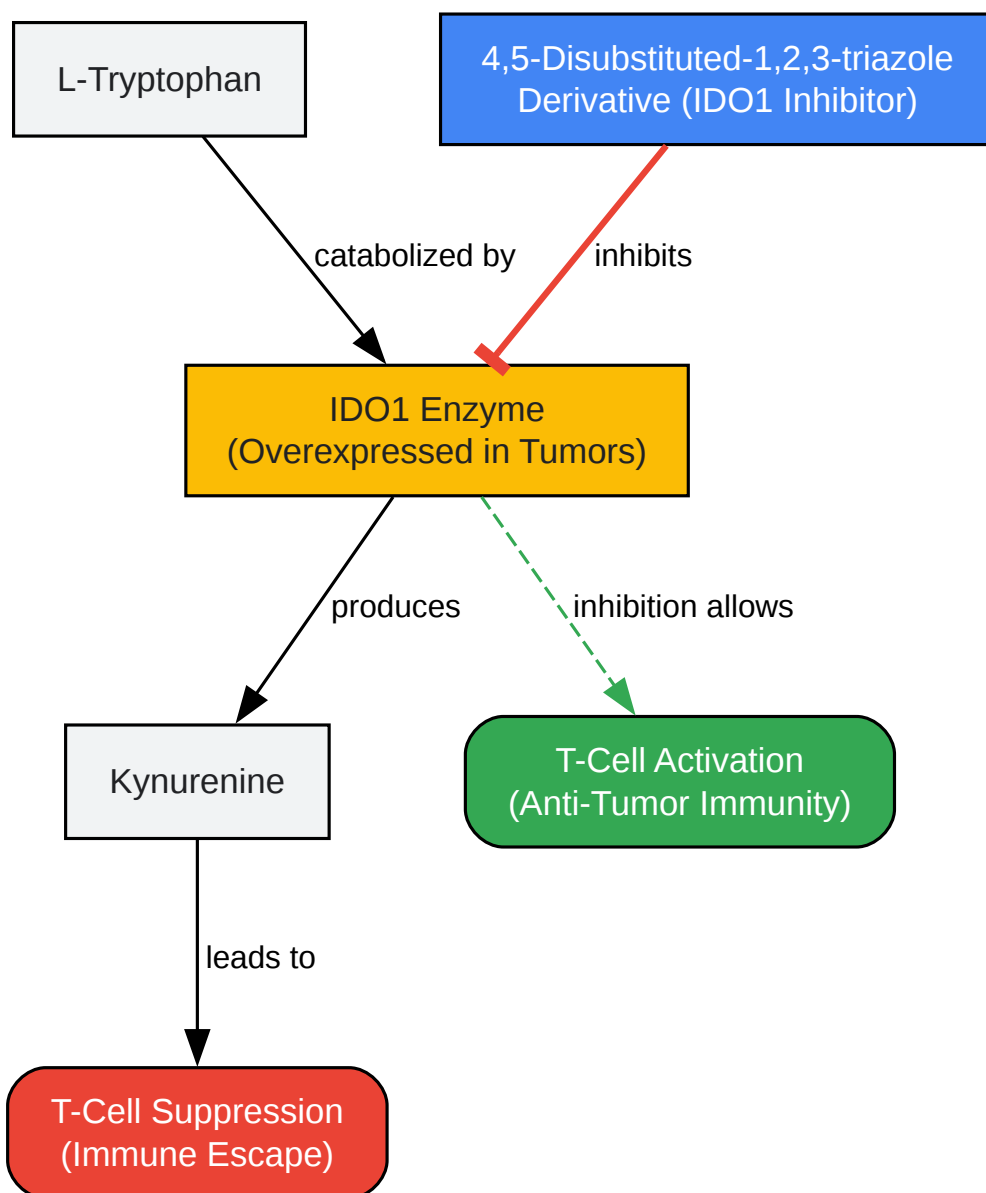
Visualizations

Below are diagrams illustrating a troubleshooting workflow and a relevant biological pathway.



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Caption: Troubleshooting workflow for addressing low reaction yields.



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Caption: Simplified IDO1 inhibition pathway for cancer immunotherapy.

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